

# A systematic review and meta-analysis of published field trials on Menthoglycol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Menthoglycol

Cat. No.: B013437

[Get Quote](#)

## Menthoglycol as an Insect Repellent: A Systematic Review and Comparison

A comprehensive analysis of published field trials reveals that **Menthoglycol** (p-Menthane-3,8-diol or PMD) demonstrates comparable efficacy to leading synthetic insect repellents, offering a plant-based alternative with significant protection against a variety of mosquito species. This guide synthesizes findings from multiple studies, presenting a comparative analysis of **Menthoglycol** against DEET, Picaridin, and IR3535, supported by experimental data and detailed methodologies.

**Menthoglycol**, the active ingredient derived from the lemon eucalyptus plant (*Corymbia citriodora*), has gained prominence as a biopesticide insect repellent.<sup>[1][2]</sup> Its efficacy has been a subject of numerous field and laboratory studies to validate its performance alongside traditionally used synthetic repellents.

## Comparative Efficacy of Menthoglycol

Field trials have consistently shown that **Menthoglycol** provides a high level of protection against various mosquito species. A 2006 study indicated that PMD is as effective as DEET when used in similar quantities.<sup>[2]</sup> Formulations containing PMD have been shown to offer protection for up to 6-8 hours, a duration that is comparable to that of DEET.<sup>[3]</sup>

In a controlled field study conducted in the Everglades National Park, a 40% proprietary formulation of PMD demonstrated a mean complete protection time of 3.8 hours and a mean percent repellency of 89.2% against the black salt marsh mosquito (*Ochlerotatus taeniorhynchus*).<sup>[4][5]</sup> In the same study, 25% DEET provided a longer complete protection time of 5.6 hours and a higher repellency of 94.8%.<sup>[4][5]</sup>

The following tables summarize the quantitative data from various field trials, comparing the performance of **Menthoglycol** with other common insect repellents.

Table 1: Comparison of Complete Protection Time (CPT) in Hours

Repellent Active Ingredient	Concentration	Mosquito Species	CPT (hours)	Study
Menthoglycol (PMD)	40%	Ochlerotatus taeniorhynchus	3.8 ( $\pm 1.4$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
DEET	25%	Ochlerotatus taeniorhynchus	5.6 ( $\pm 0.5$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
Picaridin (KBR3023)	25%	Ochlerotatus taeniorhynchus	5.4 ( $\pm 0.6$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
IR3535	25%	Ochlerotatus taeniorhynchus	3.0 ( $\pm 1.0$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
DEET	35%	Mansonia uniformis & Culex annulirostris	>5	Frances et al. (2009) <a href="#">[6]</a>
IR3535	7.5%	Mansonia uniformis & Culex annulirostris	1	Frances et al. (2009) <a href="#">[6]</a>
DEET	40%	Mixed species	7	Frances et al. (2014) <a href="#">[7]</a>
Lemon Eucalyptus Oil (32% PMD)	32%	Mixed species	3	Frances et al. (2014) <a href="#">[7]</a>

Table 2: Comparison of Percent Repellency

Repellent Active Ingredient	Concentration	Mosquito Species	Percent Repellency (%)	Study
Menthoglycol (PMD)	40%	Ochlerotatus taeniorhynchus	89.2 ( $\pm 2.9$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
DEET	25%	Ochlerotatus taeniorhynchus	94.8 ( $\pm 2.5$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
Picaridin (KBR3023)	25%	Ochlerotatus taeniorhynchus	97.5 ( $\pm 1.7$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
IR3535	25%	Ochlerotatus taeniorhynchus	88.6 ( $\pm 3.2$ )	Barnard and Xue (2004) <a href="#">[4]</a> <a href="#">[5]</a>
DEET	35%	Mixed species	>95% for 5 hours	Frances et al. (2009) <a href="#">[6]</a>
IR3535	7.5%	Mixed species	>95% for 1 hour	Frances et al. (2009) <a href="#">[6]</a>

## Experimental Protocols

The data presented above are derived from field trials employing standardized methodologies to assess repellent efficacy. A common approach is the human-landing catch method, where volunteers expose treated and untreated limbs to mosquito populations in a controlled or natural environment.

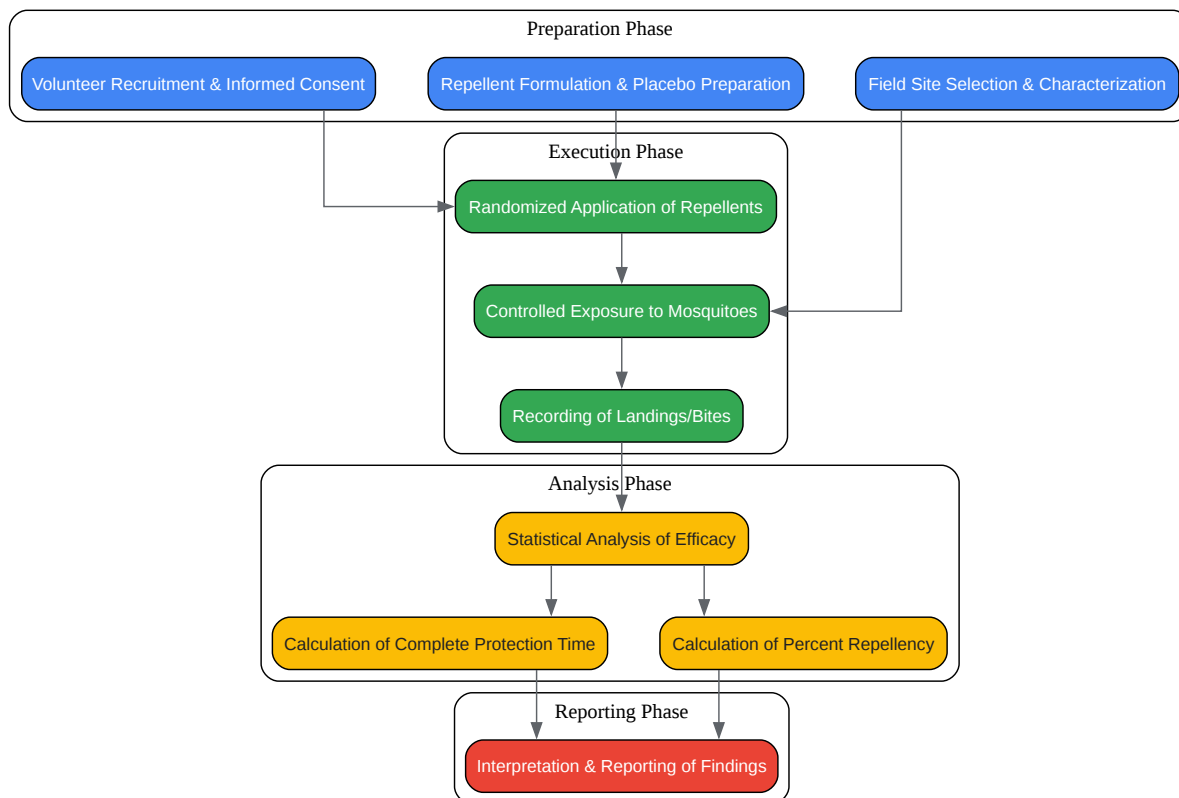
### Key Methodological Components:

- **Study Design:** Field evaluations are often designed as randomized controlled trials. Human subjects serve as bait, and different repellents are applied to their limbs. An untreated limb or a limb treated with a placebo (e.g., ethanol) serves as a control.
- **Repellent Application:** A precise dose of the repellent formulation is applied evenly to a defined area of the skin, typically the forearm or lower leg.

- **Mosquito Exposure:** Volunteers are exposed to mosquitoes for a set duration at regular intervals. The number of mosquitoes landing or attempting to bite on the treated and untreated skin is recorded.
- **Efficacy Assessment:** Efficacy is measured in two primary ways:
  - **Complete Protection Time (CPT):** The time from repellent application until the first confirmed mosquito bite.
  - **Percent Repellency:** The percentage reduction in mosquito landings on the treated skin compared to the untreated control.
- **Environmental Conditions:** Factors such as temperature, humidity, wind speed, and the time of day are recorded as they can influence mosquito activity and repellent performance.
- **Statistical Analysis:** The collected data are statistically analyzed to determine significant differences in the performance of the tested repellents.

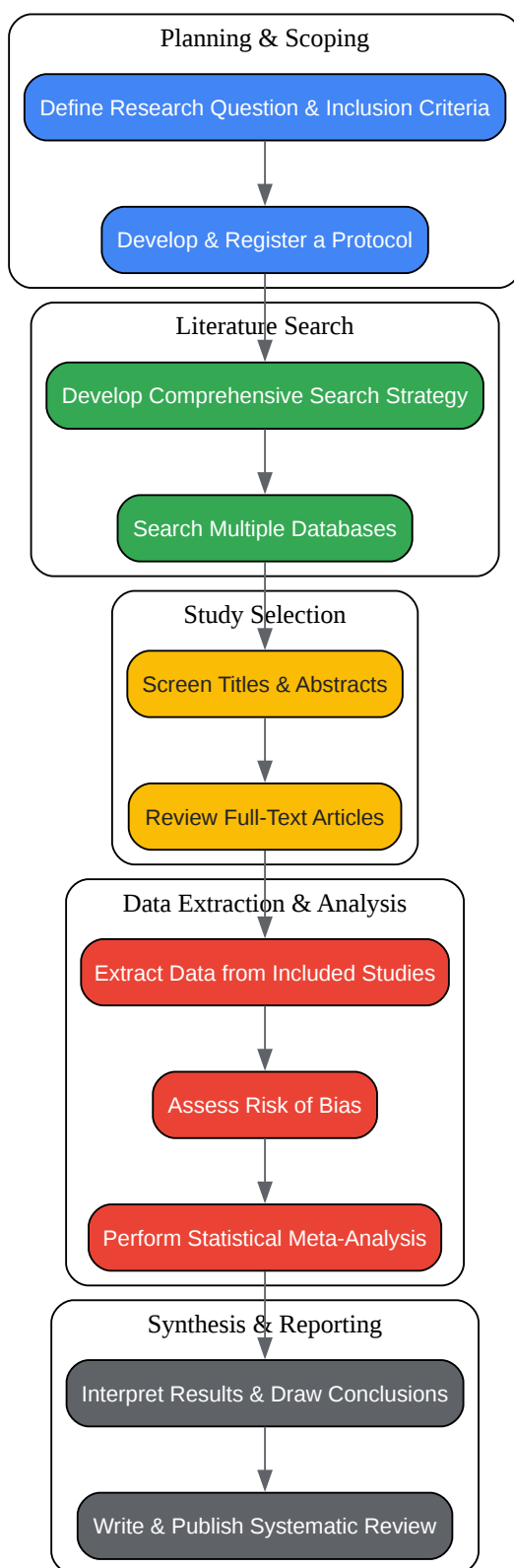
## Visualizing the Research Process

To better understand the methodologies employed in these studies, the following diagrams illustrate the typical workflow of a field trial and the process of a systematic review and meta-analysis.



[Click to download full resolution via product page](#)

Caption: Workflow of a typical field trial for evaluating insect repellent efficacy.



[Click to download full resolution via product page](#)

Caption: Logical steps of a systematic review and meta-analysis process.

## Conclusion

The available evidence from field trials indicates that **Menthoglycol** is an effective insect repellent, providing a level of protection that is often comparable to DEET and other synthetic active ingredients. While some studies show DEET offering longer protection times, **Menthoglycol**-based repellents provide a viable and effective alternative for consumers seeking a plant-based option. Further large-scale, standardized field trials directly comparing modern formulations of these active ingredients would be beneficial to provide more definitive guidance for consumers and public health professionals.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. penntybio.com [penntybio.com]
- 2. p-Menthane-3,8-diol - Wikipedia [en.wikipedia.org]
- 3. Effect of the Topical Repellent para-Menthane-3,8-diol on Blood Feeding Behavior and Fecundity of the Dengue Virus Vector Aedes aegypti - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- 6. Comparative field evaluation of repellent formulations containing deet and IR3535 against mosquitoes in Queensland, Australia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Comparative laboratory and field evaluation of repellent formulations containing deet and lemon eucalyptus oil against mosquitoes in Queensland, Australia - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A systematic review and meta-analysis of published field trials on Menthoglycol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013437#a-systematic-review-and-meta-analysis-of-published-field-trials-on-menthoglycol]

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)